

CAS number and molecular structure of 1,5-dimethyl-1H-indole-2-carbaldehyde.

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Compound of Interest

Compound Name: 1,5-dimethyl-1H-indole-2-carbaldehyde

Cat. No.: B1324310

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In-Depth Technical Guide: 1,5-dimethyl-1H-indole-2-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,5-dimethyl-1H-indole-2-carbaldehyde is a heterocyclic organic compound featuring a dimethylated indole core with a carbaldehyde group at the 2-position. The indole scaffold is a prominent structural motif in a vast number of natural products and synthetic compounds of significant interest in medicinal chemistry and materials science. This compound serves as a versatile intermediate in the synthesis of more complex molecules, including potential pharmaceutical agents, agrochemicals, and fluorescent probes.^[1] The presence of the reactive aldehyde group allows for a variety of chemical transformations, such as condensation and cyclization reactions, making it a valuable building block in organic synthesis.^[1]

Molecular Structure and Properties

The molecular structure of **1,5-dimethyl-1H-indole-2-carbaldehyde** consists of a bicyclic system with a benzene ring fused to a pyrrole ring. A methyl group is attached to the nitrogen atom (position 1) of the indole ring, and another methyl group is at position 5 of the benzene ring. The carbaldehyde group is located at the 2-position of the indole ring.

Chemical Structure:

Caption: Molecular structure of **1,5-dimethyl-1H-indole-2-carbaldehyde**.

Physicochemical Properties

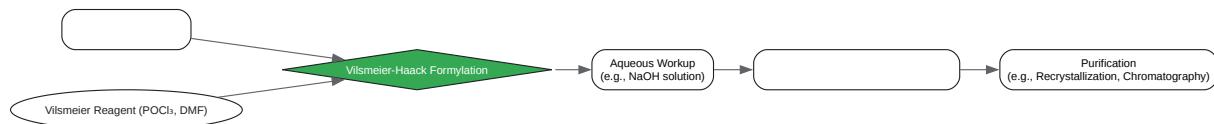
A summary of the available physicochemical data for **1,5-dimethyl-1H-indole-2-carbaldehyde** is presented in the table below. It should be noted that detailed experimental data for this specific compound is limited in publicly accessible literature.

Property	Value	Reference
CAS Number	883526-76-9	[1]
Molecular Formula	C ₁₁ H ₁₁ NO	[1]
Molecular Weight	173.2 g/mol	[1]
Appearance	Beige powder	[1]
Purity	≥ 97% (by NMR)	[1]
Storage Conditions	0-8°C	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **1,5-dimethyl-1H-indole-2-carbaldehyde** is not readily available in the surveyed literature, the synthesis of indole-2-carbaldehydes is commonly achieved through established organic chemistry reactions. A plausible synthetic route would involve the formylation of the corresponding 1,5-dimethyl-1H-indole precursor. The Vilsmeier-Haack reaction is a widely used method for the formylation of electron-rich heterocycles like indoles.

Hypothetical Synthetic Workflow:

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Caption: Generalized workflow for the synthesis of indole-2-carbaldehydes.

Applications in Research and Drug Development

1,5-dimethyl-1H-indole-2-carbaldehyde is primarily utilized as a chemical intermediate in various research and development applications.

Key Application Areas:

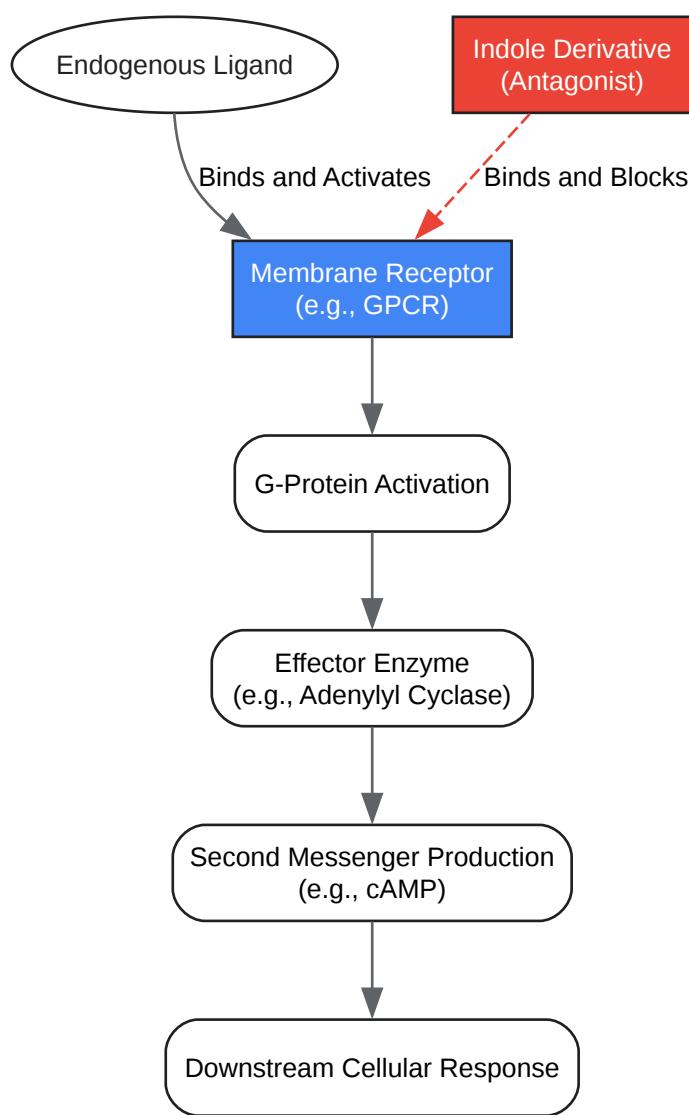
- **Pharmaceutical Synthesis:** This compound serves as a precursor for the synthesis of more complex molecules with potential therapeutic activities. It is of particular interest in the development of agents targeting neurological disorders.^[1] The indole nucleus is a common feature in many biologically active compounds.
- **Agrochemical Synthesis:** Similar to its role in pharmaceuticals, it is a building block for novel agrochemicals.^[1]
- **Fluorescent Probes:** The indole moiety is known for its fluorescent properties, and this compound can be used in the development of fluorescent probes for biological imaging applications.^[1]
- **Organic Synthesis:** It is a valuable starting material for the synthesis of a variety of complex organic molecules and natural products.^[1]

Potential Biological Significance and Signaling Pathways

While specific biological targets and signaling pathway interactions for **1,5-dimethyl-1H-indole-2-carbaldehyde** have not been detailed in the available literature, the broader class of indole derivatives is known to interact with a wide range of biological targets. Given its application in the development of drugs for neurological disorders, it is plausible that derivatives of this compound may interact with receptors or enzymes involved in neuronal signaling.

Hypothetical Signaling Pathway Involvement:

The following diagram illustrates a generalized signaling pathway where an indole-based drug candidate might exert its effects, for example, by acting as a receptor antagonist. This is a hypothetical representation and does not depict a known pathway for **1,5-dimethyl-1H-indole-2-carbaldehyde**.



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Caption: Hypothetical mechanism of an indole derivative as a receptor antagonist.

Conclusion

1,5-dimethyl-1H-indole-2-carbaldehyde is a valuable chemical intermediate with potential applications in drug discovery, agrochemical development, and materials science. Its utility is derived from the versatile reactivity of the indole nucleus and the aldehyde functional group. While detailed experimental and biological data for this specific compound are not widely published, its structural similarity to other biologically active indoles suggests that its derivatives are promising candidates for further investigation. Future research into the synthesis of novel compounds from this intermediate and the exploration of their biological activities is warranted.

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References

- 1. chemimpex.com [chemimpex.com]
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